

Quantification of Mesoxalaldehyde in Biological Samples: Application Notes and Protocols

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Compound of Interest

Compound Name: Mesoxalaldehyde

Cat. No.: B15497169

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Introduction

Mesoxalaldehyde, also known as 3-oxopropanal, is a reactive dicarbonyl compound formed during various metabolic processes, including carbohydrate and lipid metabolism. Elevated levels of **mesoxalaldehyde** and other reactive aldehydes are implicated in the pathophysiology of several diseases, including diabetes, neurodegenerative disorders, and cardiovascular disease. Accurate quantification of **mesoxalaldehyde** in biological samples is crucial for understanding its role in disease pathogenesis and for the development of novel therapeutic interventions.

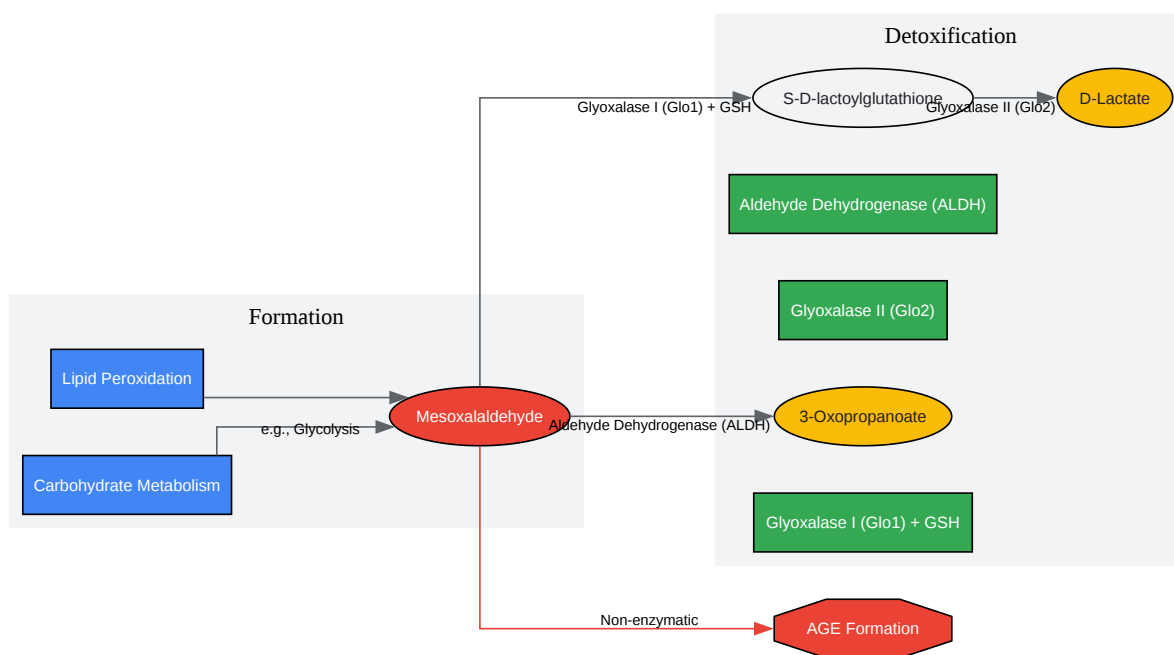
These application notes provide detailed protocols for the quantification of **mesoxalaldehyde** in biological samples using High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS).

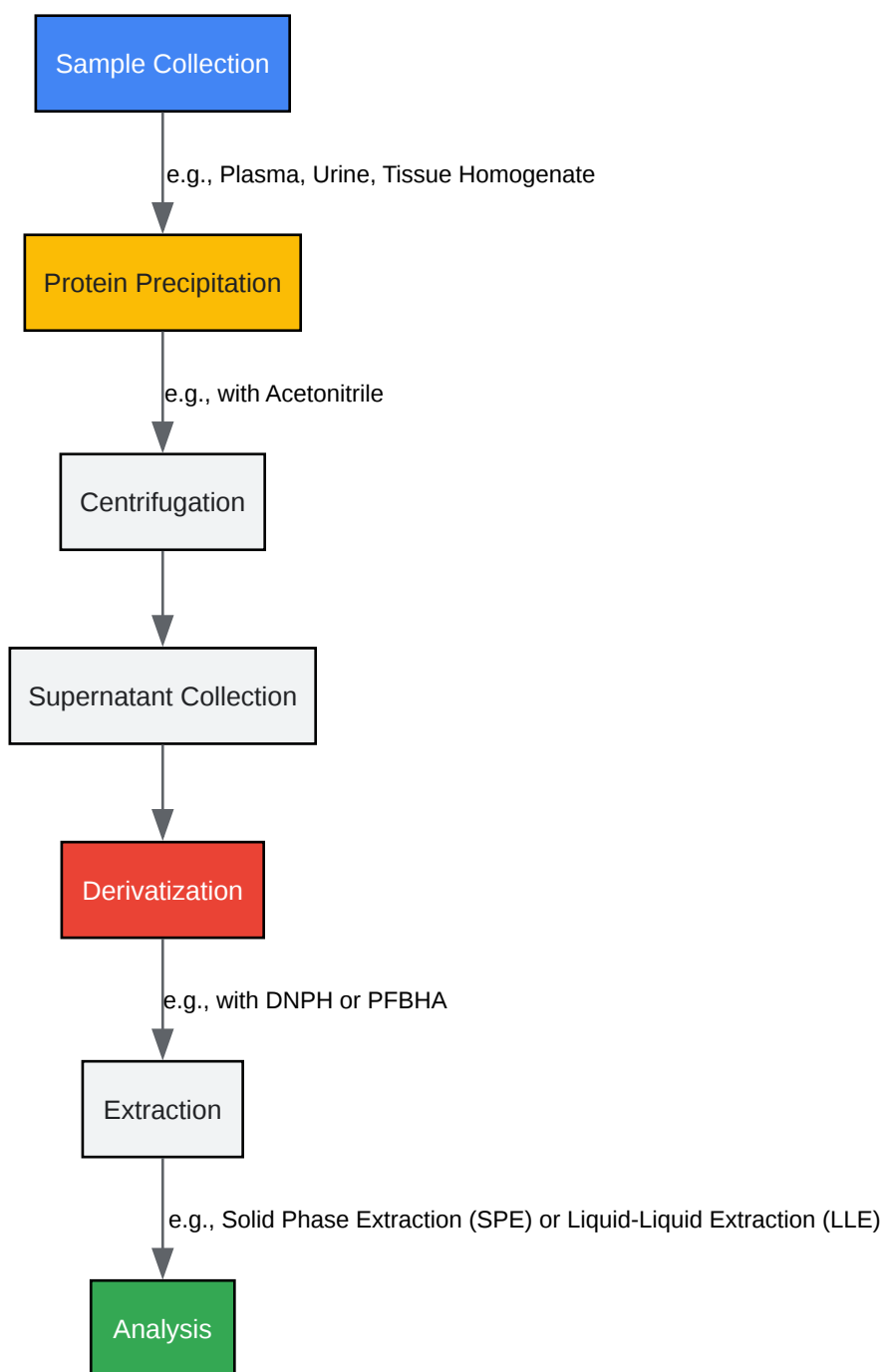
Biological Significance of Mesoxalaldehyde

Mesoxalaldehyde is an α -oxoaldehyde that can be formed endogenously through several pathways, including the degradation of glucose and the peroxidation of lipids.[1][2][3][4] Due to its high reactivity, **mesoxalaldehyde** can readily form adducts with proteins, lipids, and nucleic acids, leading to the formation of Advanced Glycation End-products (AGEs). The accumulation of AGEs can impair cellular function and contribute to the development and progression of chronic diseases.[5][6]

The primary detoxification route for **mesoxalaldehyde** is the glyoxalase system.^{[5][6][7][8][9]} This enzymatic pathway converts reactive α -oxoaldehydes into less harmful α -hydroxy acids. The glyoxalase system consists of two main enzymes, Glyoxalase I (Glo1) and Glyoxalase II (Glo2), and requires glutathione (GSH) as a cofactor.^{[5][7]} A simplified representation of this pathway is shown below. Aldehyde dehydrogenases (ALDHs) also play a role in the detoxification of various aldehydes.^{[10][11][12]}

Mesoxalaldehyde Formation and Detoxification Pathway





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